

# Physical & Chemical Properties of 2-Methyl-1-undecanol

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## Compound Focus: 2-Methyl-1-undecanol

CAS No.: 10522-26-6

Cat. No.: S573240

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A thorough understanding of the compound's properties is the foundation for selecting and troubleshooting any purification method. The following table summarizes the key data for **2-Methyl-1-undecanol** (CAS 10522-26-6).

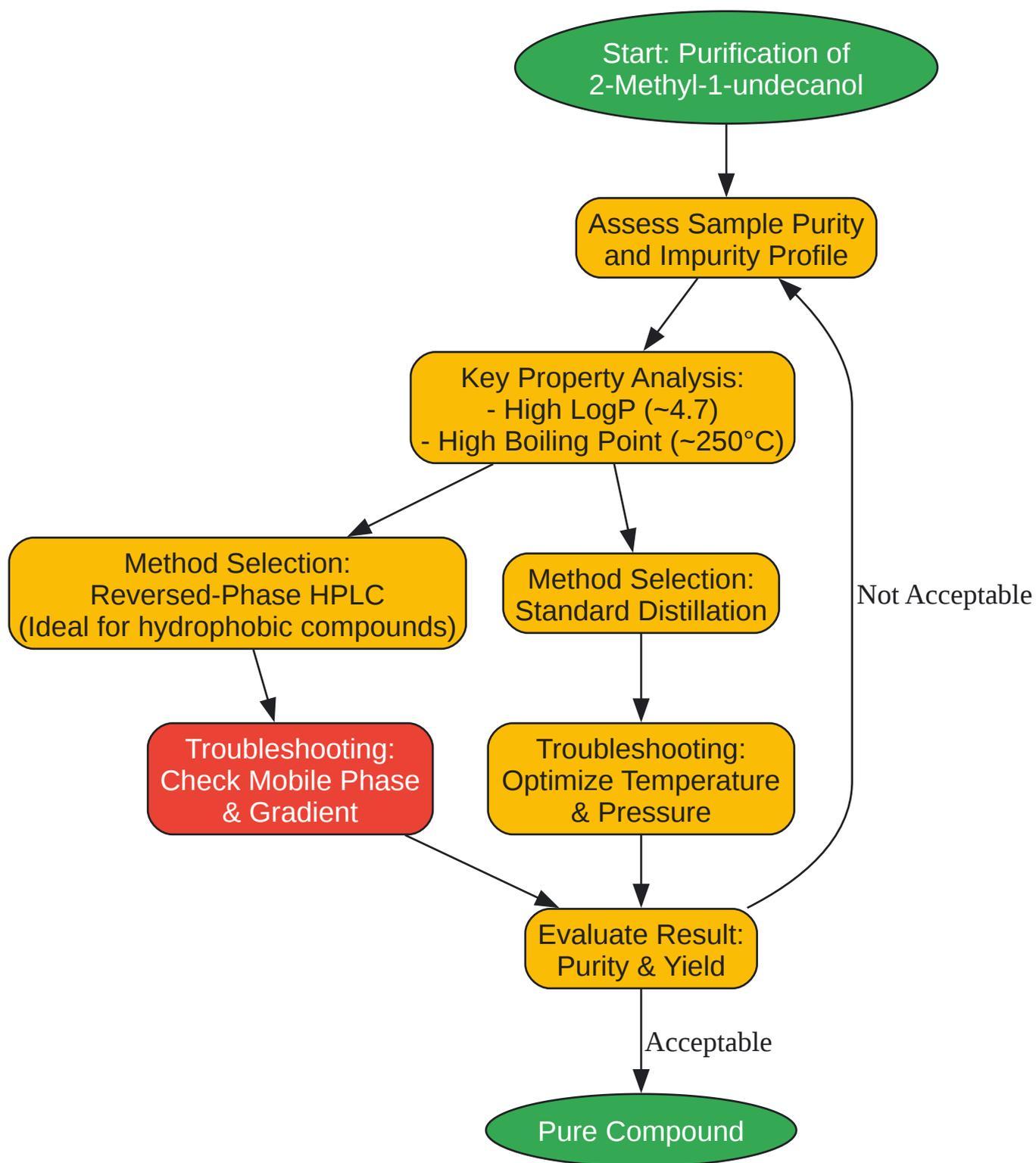
Property	Value	Unit	Source / Notes
Molecular Formula	C <sub>12</sub> H <sub>26</sub> O	-	[1] [2] [3]
Average Mass	186.33 - 186.34	g/mol	[1] [2] [3]
Boiling Point	245.46 - 250.85	°C	(Estimates) [2] [3]
Melting Point	16.85	°C	(Estimate) [2]
Density	0.8300	g/cm <sup>3</sup>	[2]
Refractive Index	1.4382	-	[2]
logP (Octanol/Water)	3.756 - 4.759	-	(Calculated/Estimated) [4] [2]
pKa	15.04 ± 0.10	-	(Predicted) [2]
Vapor Pressure	1.33	kPa	@ 397.03 K [4]

Property	Value	Unit	Source / Notes
Odor	Balsam	-	[2]

## Purification Methodologies & Selection Guide

While simple distillation is viable given the compound's boiling point, High-Performance Liquid Chromatography (HPLC) offers high resolution for separating **2-Methyl-1-undecanol** from complex mixtures or closely related impurities. Its relatively high hydrophobicity (indicated by the logP value) makes it a strong candidate for reversed-phase chromatography [5].

The following diagram outlines a logical workflow for selecting and troubleshooting a purification method based on the compound's properties.



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## Frequently Asked Questions & Troubleshooting

**Q1: During Reversed-Phase HPLC purification, my 2-methyl-1-undecanol peak is eluting too early, leading to poor separation. What should I do?**

- **Problem:** This typically indicates the mobile phase is too strong (too non-polar), not retaining the hydrophobic compound on the column long enough.
- **Solution:**
  - **Adjust Mobile Phase:** Decrease the initial concentration of the organic solvent (e.g., acetonitrile or methanol) in the mobile phase. Use a shallower gradient to improve separation resolution [5].
  - **Verify Column:** Ensure you are using a reversed-phase C18 column, which is ideal for separating hydrophobic molecules like **2-methyl-1-undecanol**.

**Q2: I am considering distillation, but I'm concerned about thermal degradation given the high boiling point (~250°C). How can I mitigate this?**

- **Problem:** High temperatures over prolonged periods can decompose the compound.
- **Solution:**
  - **Vacuum Distillation:** Perform the distillation under reduced pressure. This significantly lowers the boiling point of the compound, minimizing the risk of thermal degradation.
  - **Short Path Distillation:** Use a short-path distillation kit to reduce the time the compound is exposed to heat.

**Q3: Can HPLC be used for large-scale purification of this compound?**

- **Answer:** Yes, HPLC is suitable for scaling up. Preparative and semi-preparative HPLC systems are designed for this purpose. The scalability depends on the column size, system capacity, and flow rates. For industrial-scale purification, process optimization is crucial for cost-effectiveness and yield [5].

**Q4: How can I confirm the identity and purity of my purified 2-methyl-1-undecanol?**

- **Answer:** Employ a combination of analytical techniques:
  - **Gas Chromatography-Mass Spectrometry (GC-MS):** Ideal for volatile compounds to check purity and confirm molecular weight.
  - **Analytical HPLC/UPLC:** Compare retention times with a known standard.
  - **NMR Spectroscopy:** The definitive method for confirming molecular structure and assessing chemical purity.
  - **IR Spectroscopy:** The NIST database contains an IR spectrum for this compound that can be used for verification [6].
  - **Refractive Index:** Match the measured value against the known value of 1.4382 [2].

## Methodology: Reversed-Phase HPLC Protocol

This is a generalized protocol for purifying **2-methyl-1-undecanol** using Reversed-Phase HPLC, which should be optimized for your specific system.

- **Sample Preparation:** Dissolve the crude sample in a suitable solvent, preferably the initial mobile phase composition or a stronger solvent like pure methanol to ensure complete dissolution. Filter the sample through a 0.45  $\mu\text{m}$  (or smaller) syringe filter to prevent column clogging.
- **Column Selection:** Use a reversed-phase C18 column. The particle size and column dimensions (e.g., 5  $\mu\text{m}$ , 4.6 x 250 mm for analytical; 10  $\mu\text{m}$ , 20 x 250 mm for preparative) will depend on your scale and resolution requirements.
- **Mobile Phase:**
  - **Mobile Phase A:** Water (HPLC grade).
  - **Mobile Phase B:** Acetonitrile or Methanol (HPLC grade).
- **Method Development:**
  - Start with a scouting gradient, for example, from 70% B to 100% B over 20 minutes.
  - Monitor separation using a UV detector (choose a low wavelength, e.g., 210-220 nm, for detecting alcohols if no chromophore is present) or an Evaporative Light-Scattering Detector (ELSD).
  - Adjust the gradient slope and initial B concentration based on the elution time and peak shape of the target compound.
- **Collection:** On a preparative system, collect the effluent corresponding to the peak of **2-methyl-1-undecanol**. Analyze collected fractions by analytical HPLC or GC to confirm purity.

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## References

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